

Technical Monograph: 2-(2-Formylethyl)-5-methoxybenzonitrile

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Compound of Interest

Compound Name: 5-Methoxy-2-(3-oxopropyl)-benzonitrile

Cat. No.: B12949546

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Executive Summary

2-(2-Formylethyl)-5-methoxybenzonitrile (IUPAC: 3-(2-cyano-4-methoxyphenyl)propanal) is a functionalized aromatic aldehyde used primarily as a high-value building block in pharmaceutical synthesis. Its structure—comprising a benzonitrile core substituted with a methoxy group and a reactive formylethyl side chain—makes it a strategic precursor for 6-methoxy-3,4-dihydroquinolin-2(1H)-one, the core scaffold of the antithrombotic drug Cilostazol and the antipsychotic Aripiprazole.

This guide provides a rigorous analysis of its molecular weight, synthetic pathways, and role in heterocyclic ring formation, designed for researchers optimizing drug substance manufacturing routes.

Physicochemical Profile

Molecular Weight & Formula

The precise molecular weight is critical for stoichiometry in multi-step convergent synthesis.

Property	Value	Notes
Molecular Formula	C ₁₁ H ₁₁ NO ₂	
Molecular Weight (Average)	189.21 g/mol	Used for bulk calculations.
Monoisotopic Mass	189.0790 Da	Used for High-Res Mass Spectrometry (HRMS).
Exact Mass	189.078979 Da	

Structural Composition

The molecule consists of a benzene ring di-substituted at the 1,2,4 positions (relative to the nitrile at C1, the side chain is at C2, and methoxy at C5).

- Core: Benzonitrile (C₆H₄CN)
- Substituent 1 (C2): 2-Formylethyl group (–CH₂CH₂CHO). Note: This is a 3-carbon chain terminating in an aldehyde.
- Substituent 2 (C5): Methoxy group (–OCH₃).

Theoretical Elemental Analysis

For purity validation via combustion analysis:

- Carbon (C): 69.83%
- Hydrogen (H): 5.86%
- Nitrogen (N): 7.40%
- Oxygen (O): 16.91%

Synthetic Utility & Pathway

The primary value of 2-(2-Formylethyl)-5-methoxybenzonitrile lies in its ability to undergo reductive cyclization or oxidative rearrangement to form bicyclic heterocycles.

Synthesis via Heck Coupling (Jeffery Conditions)

The most efficient modern route to this intermediate avoids the use of unstable alkyl halides, instead utilizing a Palladium-catalyzed Heck coupling between 2-bromo-5-methoxybenzonitrile and allyl alcohol. This reaction relies on the in situ isomerization of the initial enol product to the aldehyde.

Experimental Protocol (Self-Validating)

Reagents:

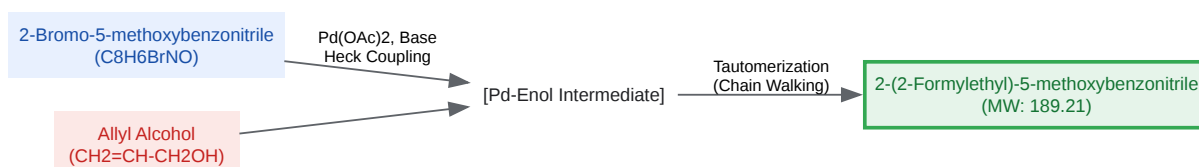
- 2-Bromo-5-methoxybenzonitrile (1.0 equiv)
- Allyl alcohol (1.5 equiv)
- Pd(OAc)₂ (2-5 mol%)
- Base: NaHCO₃ or Et₃N (2.0 equiv)
- Solvent: DMF or Acetonitrile (anhydrous)

Step-by-Step Methodology:

- Charge: In a flame-dried Schlenk flask, dissolve 2-bromo-5-methoxybenzonitrile in DMF (0.5 M concentration).
- Catalyst Addition: Add Pd(OAc)₂ and the base under an inert atmosphere (Nitrogen/Argon).
- Coupling: Add allyl alcohol via syringe. Heat the mixture to 80°C.
- Monitoring: Monitor via TLC (Hexane:EtOAc 3:1). The starting bromide (R_f ~0.6) will disappear, replaced by the aldehyde (R_f ~0.4, stains orange with DNP).
- Workup: Quench with water, extract with ethyl acetate. Wash organic layer with brine to remove DMF.
- Purification: Flash chromatography on silica gel. Note: Aldehydes are prone to oxidation; store under inert gas at -20°C.

Mechanism of Action: The "Chain Walking" Isomerization

The Heck reaction initially forms an allylic alcohol. However, under the reaction conditions, the Palladium hydride species facilitates a 1,3-hydrogen shift (chain walking), tautomerizing the enol form into the thermodynamically stable aldehyde (2-formylethyl group).



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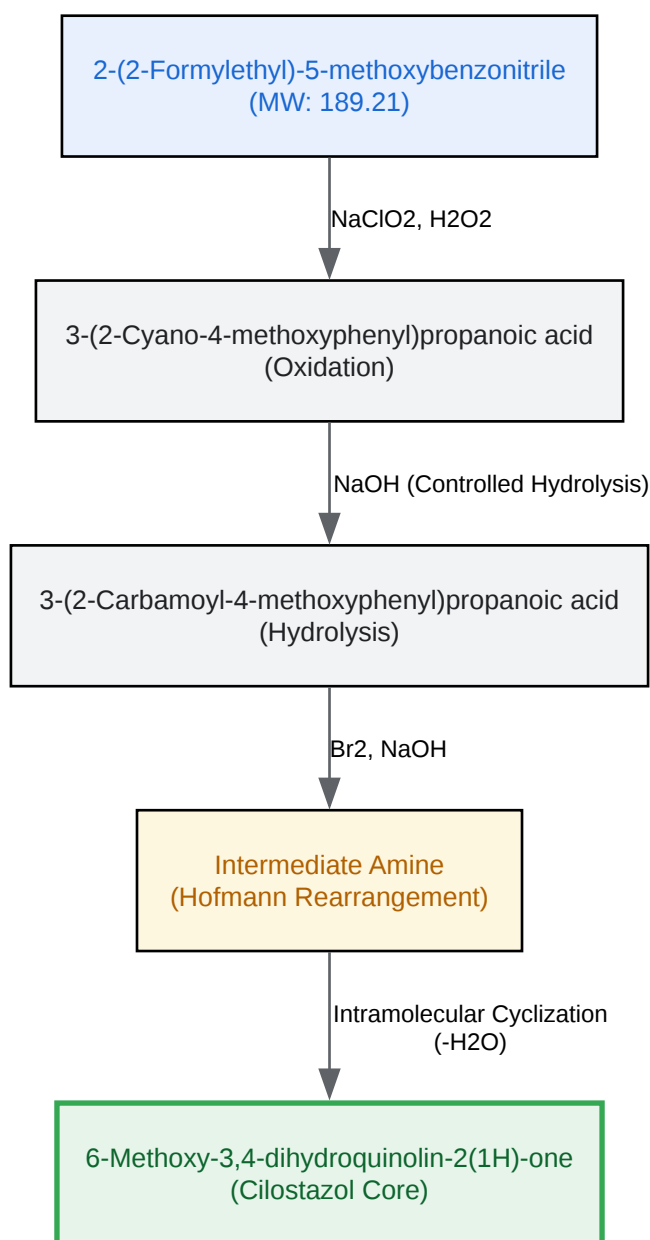
Figure 1: Palladium-catalyzed synthesis of the target aldehyde via Heck coupling and in-situ isomerization.

Downstream Application: The Quinolinone Route

This molecule serves as a "masked" amino acid equivalent. It is a precursor to 6-methoxy-3,4-dihydroquinolin-2(1H)-one via a Hofmann Rearrangement strategy. This route is often preferred in high-purity applications to avoid the regioisomeric impurities common in Friedel-Crafts alkylation of anilines.

Transformation Logic

- Oxidation: The aldehyde (–CHO) is oxidized to the carboxylic acid (–COOH).
- Hydrolysis: The nitrile (–CN) is partially hydrolyzed to the primary amide (–CONH₂).
- Hofmann Rearrangement: The amide is treated with Br₂/NaOH to convert –CONH₂ to –NH₂ (with loss of carbonyl carbon).
- Cyclization: The newly formed amine reacts with the pendant carboxylic acid to close the lactam ring.



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Figure 2: Conversion of the target aldehyde into the pharmacologically active dihydroquinolinone scaffold.

Analytical Characterization

To validate the identity of 2-(2-Formylethyl)-5-methoxybenzonitrile (MW 189.21), use the following spectroscopic markers.

Proton NMR (^1H -NMR, 400 MHz, CDCl_3)

- δ 9.80 ppm (t, 1H): Aldehyde proton ($-\text{CHO}$). Distinctive triplet due to coupling with adjacent methylene.
- δ 7.50 – 7.00 ppm (m, 3H): Aromatic protons.[1] Pattern consistent with 1,2,4-substitution (one doublet, one doublet of doublets, one singlet-like doublet).
- δ 3.85 ppm (s, 3H): Methoxy group ($-\text{OCH}_3$).
- δ 3.10 ppm (t, 2H): Benzylic methylene ($\text{Ar}-\text{CH}_2-$).
- δ 2.80 ppm (td, 2H): Alpha-carbonyl methylene ($-\text{CH}_2-\text{CHO}$).

Infrared Spectroscopy (FT-IR)

- 2225 cm^{-1} : Sharp, medium intensity band characteristic of the Nitrile ($\text{C}\equiv\text{N}$) stretch.
- $1720\text{--}1730\text{ cm}^{-1}$: Strong band for the Aldehyde ($\text{C}=\text{O}$) stretch.
- 2720 & 2820 cm^{-1} : Weak "Fermi doublet" characteristic of the Aldehyde $\text{C}-\text{H}$ stretch.

References

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